

The Definitive Guide to C5-Azido Linkers: Nomenclature, Synthesis, and Application

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Compound of Interest

Compound Name: *Azidopentanoic acid*

Cat. No.: *B8383811*

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Executive Summary: Resolving the Nomenclature Conflict

In the cataloging of chemical reagents, redundancy often masquerades as variety. 5-**Azidopentanoic acid** and 5-Azidovaleric acid are identical chemical entities.

- **5-Azidopentanoic acid:** The IUPAC systematic name based on the five-carbon alkane chain (pentane).
- **5-Azidovaleric acid:** The trivial (common) name derived from valeric acid (pentanoic acid), historically named after the Valerian plant.

For the purpose of drug discovery—specifically in PROTACs, Antibody-Drug Conjugates (ADCs), and Click Chemistry—these terms are interchangeable. This guide treats them as a singular functional unit (referenced herein as 5-Az-C5), focusing on its critical role as a flexible, medium-length spacer for bio-orthogonal conjugation.

Chemical Identity & Physicochemical Profile

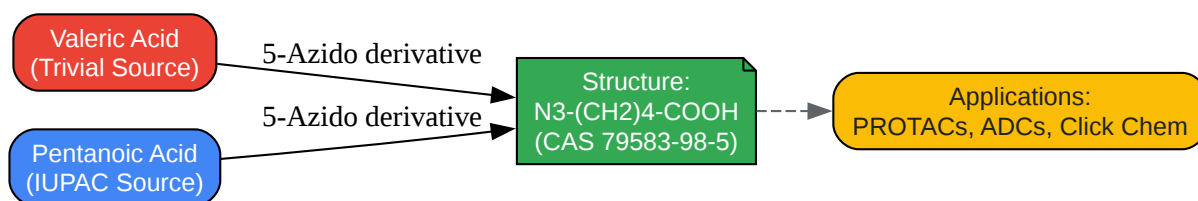
Before integrating this linker into a workflow, its fundamental properties must be verified to ensure compatibility with reaction conditions (solubility, pH stability).

Identity Matrix

Parameter	Detail
CAS Number	79583-98-5
IUPAC Name	5-Azidopentanoic acid
Common Synonyms	5-Azidovaleric acid; Azido-C5-acid; -Azidopentanoic acid
Molecular Formula	
Molecular Weight	143.14 g/mol
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Limited solubility in water (acidic pH)

Nomenclature Visualization

The following diagram illustrates the convergence of naming conventions into a single structural identity.



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Figure 1: Nomenclature convergence map confirming that trivial and systematic roots lead to the identical CAS registry number.

Synthesis and Activation Protocols

While 5-Az-C5 is commercially available, in-house synthesis is often required for scale-up or to ensure fresh activation. The most robust route utilizes Ethyl 5-bromovalerate as the precursor to avoid the purification difficulties associated with the amphiphilic nature of the free acid.

Protocol A: Synthesis of 5-Azidopentanoic Acid (Scale: 10 mmol)

Rationale: Direct displacement on the bromo-acid can lead to difficult extractions. Using the ester allows for easy organic phase washing before the final hydrolysis.

- Azidation:
 - Dissolve Ethyl 5-bromovalerate (2.09 g, 10 mmol) in anhydrous DMF (15 mL).
 - Add Sodium Azide () (1.30 g, 20 mmol, 2.0 eq). Caution: See Safety Section.
 - Stir at 60°C for 12 hours under atmosphere.
 - Workup: Dilute with (50 mL), extract with (3 x 30 mL). Wash combined organics with brine, dry over , and concentrate. Yields Ethyl 5-azidopentanoate (quant).
- Hydrolysis:
 - Dissolve the crude ester in THF/MeOH/ (3:1:1, 20 mL).
 - Add LiOH.

(1.2 g, 30 mmol). Stir at RT for 4 hours.

- Workup: Acidify to pH 2 with 1M HCl. Extract with EtOAc (3 x 30 mL). Dry and concentrate.
- Result: Pure **5-Azidopentanoic acid** (Oil).[\[1\]](#)

Protocol B: NHS-Ester Activation (Bioconjugation Ready)

To couple this linker to lysine residues or N-terminal amines of proteins/E3 ligase ligands, it must be converted to an N-hydroxysuccinimide (NHS) ester.

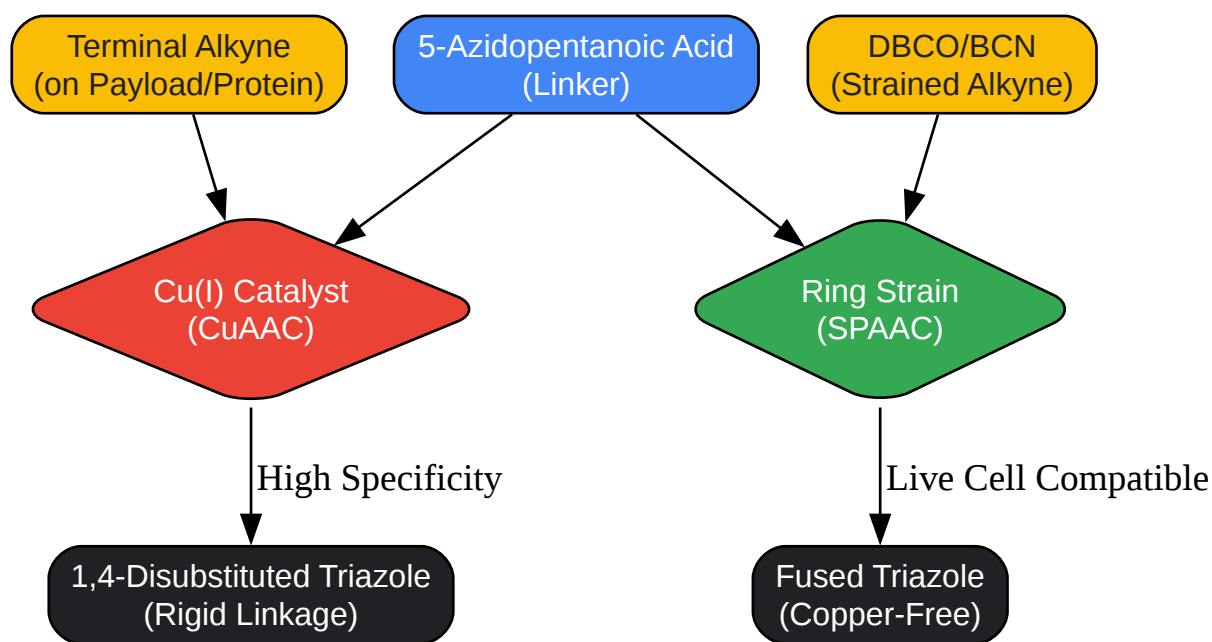
- Reaction Setup:
 - Dissolve **5-Azidopentanoic acid** (143 mg, 1.0 mmol) in dry DCM (5 mL).
 - Add N-Hydroxysuccinimide (NHS) (126 mg, 1.1 mmol).
 - Add EDC·HCl (210 mg, 1.1 mmol) (or DCC).
- Execution:
 - Stir at RT for 12 hours.
 - Purification: The reaction can often be used crude if EDC is used (water-soluble urea byproduct). For high purity, perform flash chromatography (Hexane/EtOAc).
 - Storage: Store at -20°C under Argon. Hydrolysis sensitive.

Mechanism of Action: The Click Chemistry Interface

The utility of 5-Az-C5 lies in its bio-orthogonality. The azide moiety is inert to biological nucleophiles (amines, thiols) but reacts rapidly with alkynes.

Reaction Pathway Visualization

The following diagram details the two primary modes of conjugation: Copper-Catalyzed (CuAAC) and Strain-Promoted (SPAAC).[\[2\]](#)



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Figure 2: Mechanistic pathways for conjugating 5-Az-C5 via CuAAC (Catalytic) and SPAAC (Strain-promoted) chemistries.

Applications in Drug Discovery[5][6]

PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), linker length determines the stability of the Ternary Complex (Target:PROTAC:E3 Ligase).

- Why C5? The 5-carbon chain (~6-7 Å) offers a "Goldilocks" zone—short enough to induce cooperativity between the E3 ligase and the target protein, but flexible enough to avoid steric clashes.
- Case Study (ARV-771): While ARV-771 utilizes a complex linker system, analogues often employ 5-**azidopentanoic acid** to screen linker length. The acid end couples to the VHL or CRBN ligand (E3 anchor), leaving the azide free to "click" onto a library of warheads (target ligands).

Antibody-Drug Conjugates (ADCs)

5-Az-C5 is utilized in site-specific conjugation.

- Engineering: An antibody is engineered with a non-natural amino acid (e.g., p-azidomethyl-L-phenylalanine) or a specific glycan tag.
- Conjugation: The 5-**Azidopentanoic acid** (attached to the cytotoxic payload) is clicked onto the antibody.
- Advantage: This yields a homogeneous Drug-to-Antibody Ratio (DAR), unlike random lysine conjugation.

Safety & Handling: The "Rule of Six" Analysis

Organic azides possess high potential energy. Safety is determined by the Carbon/Nitrogen () ratio.^[3]

For 5-**Azidopentanoic acid** (

):

- Ratio:

Interpretation:

- Ratio < 1: Explosive (Do not isolate).
- Ratio 1 - 3: Energetic but manipulatable. Store cold, avoid neat heating, keep dilute.^[3]
- Ratio > 3: Generally stable.

Protocol Mandate:

- Storage: -20°C.
- Handling: Use a safety shield.^{[4][5]} Do not distill. Avoid contact with metals (especially Copper/Lead) in waste streams to prevent heavy metal azide formation.^[5]
- Disposal: Quench excess azide with 10% Sodium Nitrite/H₂SO₄ or specific commercial quenching buffers before disposal.

References

- National Institutes of Health (NIH). (2023). Click chemistry in the development of PROTACs. PMC. Retrieved from [\[Link\]](#)
- University of California, Santa Cruz (UCSC). (n.d.). Safety Guidelines for Organic Azides. Retrieved from [\[Link\]](#)

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